

Application of Red 33 in Dermatological Absorption Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Red 33
CAS No.: 1342-94-5
Cat. No.: B1172321

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Introduction

Red 33 (D&C Red No. 33, CI 17200) is a synthetic azo dye widely used in cosmetics, pharmaceuticals, and personal care products.^{[1][2][3]} Understanding its potential for dermal absorption is crucial for assessing the safety and risk associated with its use in topical preparations. This document provides detailed application notes and experimental protocols for conducting dermatological absorption studies of **Red 33**, based on established scientific guidelines and literature.

Physicochemical Properties of Red 33

A thorough understanding of the physicochemical properties of a substance is fundamental to interpreting its dermal absorption profile. Key properties of **Red 33** are summarized in the table below.

Property	Value	Reference
Chemical Name	Disodium 5-amino-4-hydroxy-3-(phenylazo)naphthalene-2,7-disulfonate	[4]
CAS Number	3567-66-6	[2][4]
Molecular Formula	C ₁₆ H ₁₁ N ₃ Na ₂ O ₇ S ₂	[4][5]
Molecular Weight	467.38 g/mol	[2][4][6]
Log P (n-octanol/water)	~0.5 (estimated)	[7]
Solubility	Soluble in water; slightly soluble in ethanol; sparingly soluble in DMSO and PBS (pH 7.2)	[5][6][8]
Appearance	Dark reddish-brown powder	[4]
Maximum Absorbance	530 nm	[5]

Quantitative Data on Dermal Absorption

The following tables summarize quantitative data from in vitro percutaneous absorption studies of **Red 33** conducted on porcine skin, as reported by the Scientific Committee on Consumer Products (SCCP). These studies were performed in accordance with OECD Guideline 428.[7]
[9]

Table 1: Dermal Absorption of Pure **Red 33**

Parameter	Value
Test Substance	Pure Red 33
Skin Type	Porcine ear skin (600-800 µm thickness)
Flux across Skin Barrier	6.6 µg/cm ²
Total Penetration (including skin extracts)	9.3 ± 3.25 µg/cm ²
Mean Recovery	107.8%

Table 2: Dermal Absorption of **Red 33** in a Hair Dye Formulation

Parameter	Value
Test Substance	Red 33 in a representative hair dye formulation
Skin Type	Porcine ear skin (300-500 µm thickness)
Flux across Skin Barrier	5.9 µg/cm ²
Total Penetration (including skin extracts)	8.5 ± 3.59 µg/cm ²
Mean Recovery	99.3%

Experimental Protocols

The following protocols are based on the OECD Guideline 428 for in vitro skin absorption studies and are adapted for the analysis of **Red 33**.[\[9\]](#)[\[10\]](#)

Protocol 1: In Vitro Percutaneous Absorption using Franz Diffusion Cells

- Objective: To assess the percutaneous absorption of **Red 33** through excised skin.
- Materials:
 - Franz diffusion cells (static or flow-through)[\[9\]](#)
 - Excised human or porcine skin[\[9\]](#)[\[11\]](#)

- Receptor fluid (e.g., phosphate-buffered saline with a suitable solubilizing agent if necessary) [\[9\]](#)
- Test substance: **Red 33** in a relevant formulation (e.g., cosmetic product)
- Positive control (e.g., benzoic acid)
- Analytical equipment: High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector

3. Skin Preparation:

- Obtain full-thickness skin and prepare split-thickness skin sections (200-400 μm) using a dermatome.
- Visually inspect the skin for any damage.
- Cut skin discs to fit the Franz diffusion cells.
- Store the prepared skin at -20°C until use.

4. Experimental Procedure:

- Mount the skin discs in the Franz diffusion cells with the stratum corneum facing the donor chamber. [\[9\]](#)
- Equilibrate the system to maintain a skin surface temperature of 32°C . [\[12\]](#)
- Apply a finite dose of the test substance (e.g., 10 mg/cm^2) to the skin surface in the donor chamber. [\[10\]](#)
- Collect samples from the receptor fluid at predetermined time points (e.g., 0.5, 1, 2, 4, 6, 8, and 24 hours). [\[7\]](#)
- At the end of the experiment (e.g., 24 hours), dismount the skin.
- Separate the stratum corneum from the epidermis and dermis using tape stripping.
- Extract **Red 33** from the different skin layers (stratum corneum, epidermis, dermis) and the receptor fluid for analysis.

5. Sample Analysis:

- Quantify the concentration of **Red 33** in all samples using a validated HPLC method (see Protocol 2).

6. Data Analysis:

- Calculate the cumulative amount of **Red 33** permeated per unit area ($\mu\text{g/cm}^2$) at each time point.

- Determine the steady-state flux (J_{ss}) from the linear portion of the cumulative permeation curve.
- Calculate the permeability coefficient (K_p).
- Perform a mass balance to ensure a recovery of 85-115%.[\[13\]](#)

Protocol 2: HPLC Analysis of Red 33 in Skin Matrices

1. Objective: To quantify the concentration of **Red 33** in receptor fluid and skin extracts.

2. Instrumentation and Conditions:

- HPLC System: A system with a pump, autosampler, column oven, and UV-Vis or photodiode array (PDA) detector.
- Column: Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: Ammonium acetate buffer (e.g., 0.1 M, pH 6.5).
- Mobile Phase B: Acetonitrile or Methanol.
- Gradient Elution: A suitable gradient to separate **Red 33** from potential matrix components (e.g., starting with a low percentage of B and increasing over time).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 530 nm (or monitoring at multiple wavelengths with a PDA detector).
[\[5\]](#)
- Injection Volume: 20 μ L.

3. Standard Preparation:

- Prepare a stock solution of **Red 33** in a suitable solvent (e.g., water or a mixture of water and methanol).
- Prepare a series of calibration standards by diluting the stock solution with the receptor fluid or the extraction solvent to cover the expected concentration range.

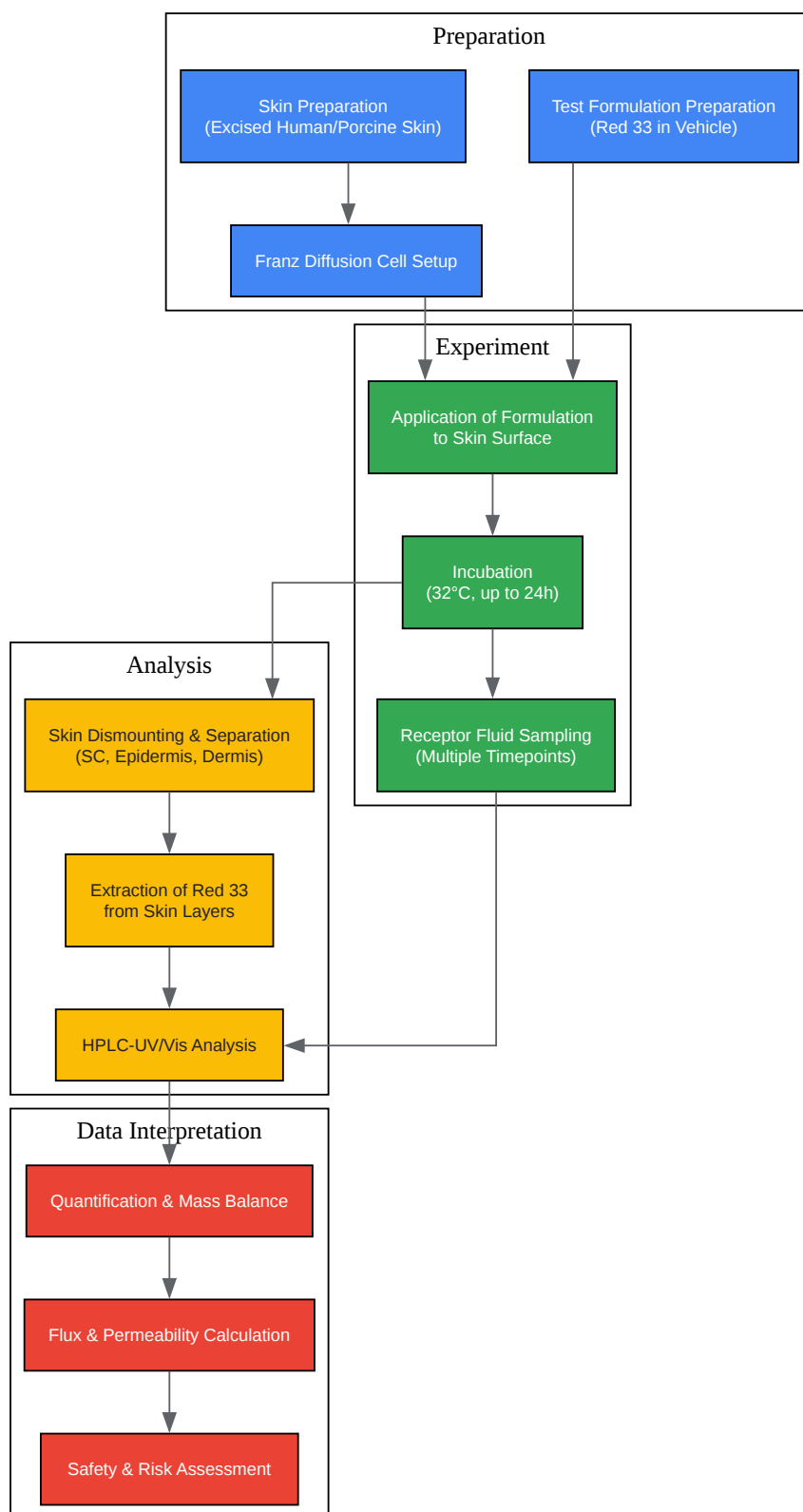
4. Sample Preparation:

- Receptor Fluid: Samples may be injected directly or after dilution if necessary.
- Skin Extracts:
 - Mince the skin samples (epidermis and dermis).
 - Extract **Red 33** with a suitable solvent (e.g., methanol or acetonitrile) using sonication or homogenization.
 - Centrifuge the samples and filter the supernatant before injection.

5. Validation:

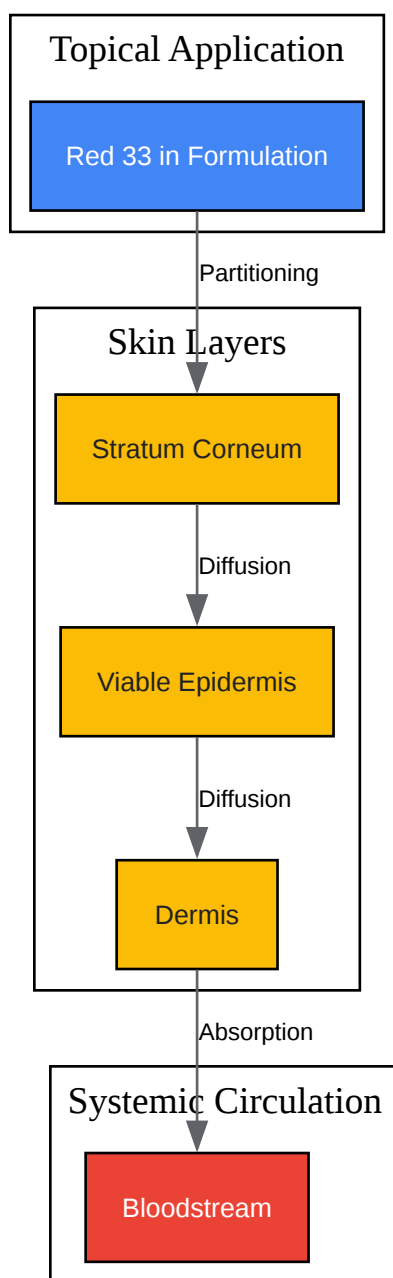
- Validate the analytical method for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) according to relevant guidelines.

Visualizations



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Caption: Workflow for in vitro dermatological absorption study of **Red 33**.



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Caption: Passive diffusion pathway of **Red 33** through skin layers.

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